

An In-depth Technical Guide to the Olfactory Properties of Hexadecanolide

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Compound of Interest

Compound Name: Hexadecanolide

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Abstract

Hexadecanolide, a macrocyclic lactone, is a significant synthetic musk used extensively in the fragrance industry. Its characteristic sweet, musky odor has made it a valuable component in a wide array of consumer products. This guide provides a comprehensive overview of the olfactory properties of **Hexadecanolide**, including its detailed odor profile, physical and chemical characteristics, and the experimental methodologies used to determine these properties. The information presented is intended to serve as a technical resource for professionals in research, new drug development, and related scientific fields.

Introduction

Hexadecanolide, also known as Oxacycloheptadecan-2-one, is a synthetic macrocyclic musk that plays a crucial role in modern perfumery.^{[1][2]} It is valued for its persistent, sweet, and musky scent, often with balsamic and animalic undertones.^{[1][3]} Unlike some earlier synthetic musks, macrocyclic musks like **Hexadecanolide** are noted for their biodegradability, making them a more environmentally conscious choice.^[4] The study of its olfactory properties is essential for its effective application in fragrance compositions and for understanding the structure-odor relationships of musk compounds in general.

Olfactory Profile

The scent of **Hexadecanolide** is consistently described as having a dominant musk character.^{[1][5]} It is further characterized by sweet and animalic notes, which contribute to its complexity and depth.^[1] Some sources also describe it as having balsamic effects.^{[3][4]} The overall impression is one of a clean, yet tenacious musk with excellent diffusion.^{[3][6]}

Key Odor Descriptors:

- Primary: Musk^{[1][5]}
- Secondary: Sweet, Animalic, Balsamic^{[1][3][4]}

The tenacity of **Hexadecanolide** on a blotter is reported to be 48 hours, indicating its value as a long-lasting base note in fragrance formulations.^[1]

Physicochemical Properties

A comprehensive understanding of a fragrance ingredient's olfactory properties is intrinsically linked to its physicochemical characteristics.

Property	Value	Reference
Chemical Name	Oxacycloheptadecan-2-one	[1]
CAS Number	109-29-5	[1][3]
Molecular Formula	C ₁₆ H ₃₀ O ₂	[1][3]
Molecular Weight	254.4 g/mol	[1][3]
Appearance	White solid	[1]
Melting Point	34-38 °C	[7]
Vapor Pressure	0.000085 mm Hg @ 23°C	[1][3]
Refractive Index	1.4680 - 1.4730 @ 20°C	[6]
Flash Point	> 100 °C	[6]
Solubility	Soluble in alcohol	[6]
Biodegradability	Readily biodegradable (99.9% renewable)	[3]

Experimental Protocols for Olfactory Analysis

The characterization of **Hexadecanolide**'s olfactory properties relies on established sensory analysis techniques, most notably Gas Chromatography-Olfactometry (GC-O).

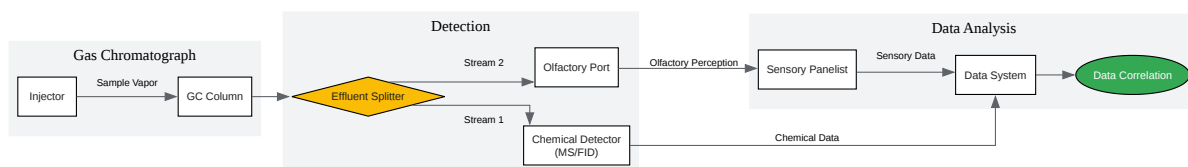
Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.[8][9] This method allows for the identification of individual volatile compounds that contribute to the overall aroma of a substance.

Methodology:

- **Sample Preparation:** A solution of **Hexadecanolide** in a suitable solvent (e.g., ethanol) is prepared.

- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and travels through a capillary column, where individual components are separated based on their volatility and interaction with the stationary phase.
- **Effluent Splitting:** At the end of the column, the effluent is split into two streams. One stream is directed to a conventional detector (e.g., Flame Ionization Detector or Mass Spectrometer) for chemical identification and quantification. The other stream is directed to an olfactory port.
- **Olfactory Detection:** A trained sensory panelist or "sniffer" inhales the effluent from the olfactory port and records the time, intensity, and description of any detected odors.
- **Data Correlation:** The data from the chemical detector and the olfactory port are correlated to link specific chemical compounds to their perceived odors.



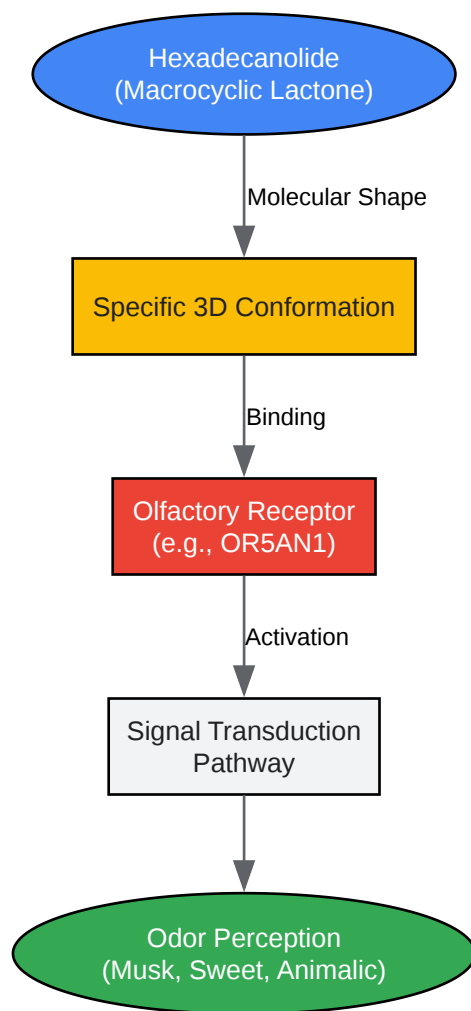
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Fig. 1: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

Structure-Odor Relationship of Musk Compounds

Hexadecanolide belongs to the macrocyclic musk family.^[2] The characteristic musk odor is often associated with large ring structures, typically containing 15 to 17 atoms.^{[2][10]} In the case of **Hexadecanolide**, the 16-membered lactone ring is crucial for its olfactory properties. The presence of the ester functional group within the macrocycle also plays a significant role in defining its specific scent profile.

The shape of the molecule is a key determinant of its interaction with olfactory receptors.[11] It is believed that musk compounds adopt a specific conformation that allows them to bind to and activate the human musk-recognizing receptor, OR5AN1.[10]



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Fig. 2: Logical Relationship of **Hexadecanolide**'s Structure to Odor Perception.

Synthesis Overview

The synthesis of **Hexadecanolide** has been approached through various routes. A notable method involves the decomposition of ketone peroxides, a process developed by Story.[12] This synthesis typically involves two main steps: the formation of cyclohexanone peroxides followed by their thermal or photochemical decomposition to yield **Hexadecanolide**. [12] More

recent research has focused on developing safer and more efficient continuous production methods.[12]

Safety and Regulatory Information

Hexadecanolide has undergone toxicological and dermatological reviews to assess its safety as a fragrance ingredient.[13] It is classified as a member of the macrocyclic lactone and lactide derivatives structural group.[13] Safety data sheets and IFRA (International Fragrance Association) certificates are available from suppliers and provide detailed information on safe handling and usage levels.[5] For instance, the recommended usage level is up to 3% in fragrance concentrates.[1][6]

Conclusion

Hexadecanolide is a well-characterized synthetic musk with a desirable sweet, animalic, and enduring musk profile. Its olfactory properties are a direct result of its macrocyclic lactone structure. The use of advanced analytical techniques like GC-O has been instrumental in elucidating its detailed scent characteristics. A thorough understanding of its physicochemical properties, synthesis, and safety is crucial for its continued and responsible use in the fragrance industry and for the development of novel scent molecules.

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